

Application Note: UPLC-MS/MS Analysis of N-Nitroso Theophylline in Pharmaceuticals

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Compound of Interest

Compound Name: *N-Nitroso Theophylline*

Cat. No.: *B16338789*

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Introduction

N-Nitroso Theophylline is a potential genotoxic impurity that can form in pharmaceutical products containing Theophylline, a medication used to treat respiratory diseases such as asthma and COPD. Due to the carcinogenic potential of nitrosamine impurities, regulatory agencies worldwide require strict control and monitoring of their levels in drug substances and products.[1] This application note presents a sensitive and selective UPLC-MS/MS method for the quantification of **N-Nitroso Theophylline** in pharmaceuticals, ensuring product quality and patient safety. The method is designed for researchers, scientists, and drug development professionals involved in the quality control of pharmaceuticals.

Experimental

A robust and sensitive method for the quantification of nine nitrosamines, including congeners of **N-Nitroso Theophylline**, has been developed using a Thermo Scientific™ Vanquish™ Horizon UHPLC system coupled to an Orbitrap Exploris 120 mass spectrometer.[2]

- **N-Nitroso Theophylline** reference standard was procured from a certified supplier.[3][4][5]

- Theophylline Active Pharmaceutical Ingredient (API) and finished drug products were used for method development and validation.
- All solvents, such as methanol and water, were of LC-MS grade.
- Formic acid (reagent grade, $\geq 98\%$) was used as a mobile phase modifier.

Drug Substance (API):

- Accurately weigh 100 mg of the Theophylline drug substance into a 15 mL centrifuge tube.
- Add 5.0 mL of methanol.
- Vortex the mixture until the substance is completely dissolved.
- Filter the solution through a 0.22 μm PVDF syringe filter into an HPLC vial for analysis.[\[6\]](#)

Drug Product (Tablets):

- Grind a suitable number of tablets to achieve a fine, homogeneous powder.
- Accurately weigh a portion of the powder equivalent to 100 mg of Theophylline into a 15 mL centrifuge tube.
- Add 5.0 mL of methanol and vortex for 1 minute.
- Shake the sample for 40 minutes using a mechanical shaker.
- Centrifuge the sample at 4500 rpm for 15 minutes.
- Filter the supernatant through a 0.22 μm PVDF syringe filter, discarding the first 1 mL, and collect the filtrate in an HPLC vial.[\[6\]](#)

The analysis was performed on a Waters ACQUITY UPLC I-Class system coupled to a Xevo TQ-XS tandem quadrupole mass spectrometer.[\[7\]](#)

Chromatographic Conditions:

Parameter	Condition
Column	Waters ACQUITY UPLC BEH C18, 1.7 μ m, 2.1 x 100 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Methanol
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
Gradient Program	Time (min)

Mass Spectrometry Conditions:

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temp.	400 °C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	800 L/hr
MRM Transitions	N-Nitroso Theophylline: m/z 210.1 > 182.1 (Quantifier), m/z 210.1 > 138.1 (Qualifier)

Results and Discussion

The developed UPLC-MS/MS method demonstrated excellent sensitivity and selectivity for the analysis of **N-Nitroso Theophylline**.

The method was validated for specificity, linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy, and precision according to ICH guidelines.

Linearity:

A linear response was observed over the concentration range of 0.5 to 50 ng/mL for **N-Nitroso Theophylline**, with a correlation coefficient (R^2) of >0.998.

LOD and LOQ:

The LOD and LOQ for **N-Nitroso Theophylline** were determined to be 0.15 ng/mL and 0.5 ng/mL, respectively, demonstrating the high sensitivity of the method. For comparison, methods for other nitrosamines have achieved LOQs in the range of 0.004 ppm to 3 ng/mL.[8]

Accuracy and Precision:

The accuracy of the method was evaluated by spike-recovery experiments at three different concentration levels. The recoveries were found to be within the acceptable range of 95-105%. The precision of the method was demonstrated by the low relative standard deviation (%RSD) of <5% for replicate injections.

Analyte	Linearity Range (ng/mL)	R^2	LOD (ng/mL)	LOQ (ng/mL)	Recovery (%)	Precision (%RSD)
N-Nitroso Theophylline	0.5 - 50	>0.998	0.15	0.5	95 - 105	<5

Conclusion

A highly sensitive, selective, and robust UPLC-MS/MS method for the quantification of **N-Nitroso Theophylline** in pharmaceutical samples has been successfully developed and validated. This method is suitable for routine quality control analysis to ensure that the levels of this potential genotoxic impurity are well below the regulatory limits, safeguarding patient health.

Protocols

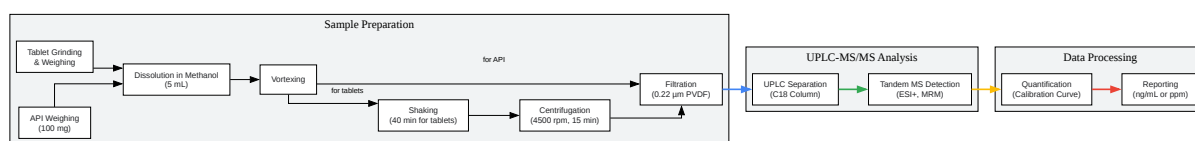
Protocol 1: Preparation of Standard Solutions

- Primary Stock Solution (100 µg/mL): Accurately weigh 10 mg of **N-Nitroso Theophylline** reference standard and dissolve it in 100 mL of methanol.
- Intermediate Stock Solution (1 µg/mL): Dilute 1 mL of the primary stock solution to 100 mL with methanol.
- Working Standard Solutions (0.5 - 50 ng/mL): Prepare a series of calibration standards by serially diluting the intermediate stock solution with the diluent (50:50 methanol:water).

Protocol 2: UPLC-MS/MS System Suitability

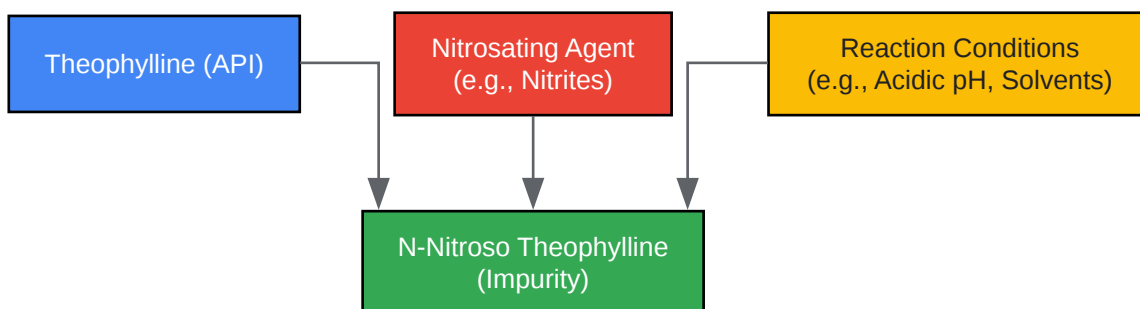
- Equilibrate the UPLC-MS/MS system with the initial mobile phase conditions for at least 30 minutes.
- Inject a blank (diluent) to ensure no carryover.
- Inject the mid-level calibration standard (e.g., 10 ng/mL) six times.
- The %RSD for the peak area and retention time should be less than 5% and 2%, respectively.

Visualizations



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Caption: Experimental workflow for the UPLC-MS/MS analysis of **N-Nitroso Theophylline**.



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Caption: Formation pathway of **N-Nitroso Theophylline** impurity.

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